

Triethylammonium Chloride: A Technical Overview of its History, Synthesis, and Properties

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Compound of Interest

Compound Name: Triethyl ammonium chloride

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Introduction

Triethylammonium chloride (TEA-HCl), with the chemical formula $(C_2H_5)_3NHCl$, is a tertiary ammonium salt that plays a significant role in various chemical and pharmaceutical applications.^{[1][2][3]} It is formed from the protonation of the tertiary amine, triethylamine.^{[3][4]} This white to off-white crystalline solid is known for its hygroscopic nature and high solubility in polar solvents like water and alcohols.^{[2][3]} This technical guide provides an in-depth exploration of the historical context of triethylammonium chloride, its synthesis, physicochemical properties, and key applications.

Historical Context and Discovery

While there isn't a single credited discoverer, the synthesis of triethylammonium chloride emerged from the systematic study of tertiary amines and their protonation behavior during the expansion of amine chemistry in the late 19th and early 20th centuries.^{[2][3]} The history of ammonium salts, in general, dates back to ancient times, with references to "sal ammoniac" (ammonium chloride) by Roman scholar Pliny the Elder.^{[5][6]} The development of smelling salts in the 17th century, which utilized ammonium carbonate, further highlights the long history of ammonium compounds.^[5] The synthesis and characterization of triethylamine, the precursor to triethylammonium chloride, were pivotal. Triethylamine itself was first prepared in the 19th

century, and its utility as a base in organic synthesis became well-established over time.^[7] The simple acid-base reaction between triethylamine and hydrochloric acid to form the stable salt, triethylammonium chloride, would have been a logical and straightforward step in the characterization of this new amine.^[2]

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of triethylammonium chloride is essential for its application in research and development. The following table summarizes key quantitative data for this compound.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₆ ClN	^[1] ^[3]
Molecular Weight	137.65 g/mol	^[1] ^[3]
Appearance	White to off-white crystalline solid	^[1] ^[2] ^[3]
Melting Point	254-261 °C (decomposes)	^[1] ^[8] ^[9]
Density	1.0689 - 1.07 g/cm ³ at 21 °C	^[1] ^[8] ^[10]
Solubility in Water	1440 g/L	
pK _a of protonated triethylamine	10.75	^[7] ^[9]
pH (10 g/L in H ₂ O)	5 (at 20 °C)	
Crystal System	Trigonal	^[11]
Space Group	P3 ₁ C	^[11]

Synthesis and Experimental Protocols

The primary method for synthesizing triethylammonium chloride is through the acid-base neutralization reaction between triethylamine and hydrochloric acid.^[2] This reaction is typically rapid and can be performed in various solvents.

Experimental Protocol: Synthesis of Triethylammonium Chloride

Materials:

- Triethylamine ($(\text{C}_2\text{H}_5)_3\text{N}$)
- Concentrated Hydrochloric Acid (HCl)
- Anhydrous diethyl ether
- An appropriate reaction vessel (e.g., round-bottom flask)
- Magnetic stirrer and stir bar
- Ice bath
- Büchner funnel and filter paper
- Vacuum flask

Procedure:

- In a well-ventilated fume hood, dissolve a known quantity of triethylamine in a suitable solvent, such as anhydrous diethyl ether, within the reaction vessel.
- Cool the solution in an ice bath to manage the exothermic nature of the reaction.
- While stirring vigorously, slowly add a stoichiometric equivalent of concentrated hydrochloric acid dropwise to the triethylamine solution.
- A white precipitate of triethylammonium chloride will form immediately.
- Continue stirring for a short period after the addition is complete to ensure the reaction goes to completion.
- Collect the solid product by vacuum filtration using a Büchner funnel.

- Wash the collected crystals with a small amount of cold anhydrous diethyl ether to remove any unreacted starting materials.
- Dry the purified triethylammonium chloride in a desiccator or under vacuum to remove residual solvent.

Characterization:

The identity and purity of the synthesized triethylammonium chloride can be confirmed using various analytical techniques, including:

- Melting Point Determination: Compare the observed melting point with the literature value.
- Infrared (IR) Spectroscopy: To identify characteristic functional group vibrations.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To confirm the chemical structure.

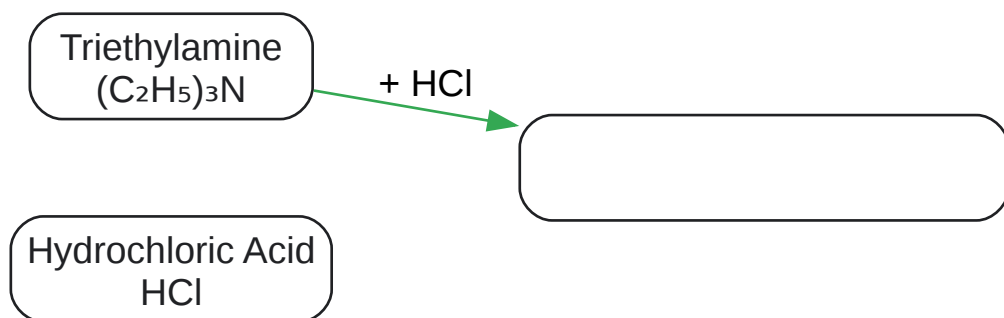
Key Applications

Triethylammonium chloride has a broad range of applications in both laboratory and industrial settings:

- Organic Synthesis: It is widely used as a catalyst and a base in various organic reactions.^[2] For instance, it is a common byproduct and a promoter in the synthesis of esters and amides from acyl chlorides.^{[9][12]}
- Pharmaceutical Industry: It serves as an intermediate in the synthesis of pharmaceuticals and can be used in drug formulation processes.^[1]
- Pesticide Production: It is utilized in the manufacturing of certain agrochemicals.^[1]
- Dye Industry: It acts as a flotation agent in synthetic processes for dyes.^[1]
- Ionic Liquids: It is a component in the formation of certain chloroaluminate ionic liquids.^[12]
- Biochemistry: The bicarbonate salt of triethylamine is used in reverse-phase chromatography for the purification of biomolecules like nucleotides.^[9]

Visualizing the Synthesis

The straightforward synthesis of triethylammonium chloride can be represented by a simple reaction diagram.



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Caption: Synthesis of triethylammonium chloride from triethylamine and hydrochloric acid.

The acid-base equilibrium involved in the formation of the triethylammonium cation is a fundamental concept in its chemistry.



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Caption: Acid-base equilibrium of triethylamine in an aqueous acidic solution.

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